

AICAR phosphate solubility issues and solutions

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Compound of Interest		
Compound Name:	AICAR phosphate	
Cat. No.:	B10779539	Get Quote

AICAR Phosphate Technical Support Center

Welcome to the technical support center for **AICAR phosphate**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the solubility and handling of **AICAR phosphate** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is AICAR phosphate and what is its primary mechanism of action?

A1: AICAR (Acadesine), or 5-Aminoimidazole-4-carboxamide ribonucleoside, is a cell-permeable adenosine analog.[1][2][3] Once inside the cell, it is phosphorylated to form ZMP (5-aminoimidazole-4-carboxamide-1-β-D-ribofuranosyl-5'-monophosphate), which acts as an AMP mimic.[1][2][3] This leads to the allosteric activation of AMP-activated protein kinase (AMPK), a master regulator of cellular energy homeostasis.[1][4][5][6][7][8][9] Activated AMPK stimulates catabolic pathways that generate ATP while inhibiting anabolic, ATP-consuming processes.[4] [5][10]

Q2: In which solvents is **AICAR phosphate** soluble?

A2: **AICAR phosphate** is soluble in aqueous solutions and some organic solvents. Commonly used solvents include water, dimethyl sulfoxide (DMSO), and phosphate-buffered saline (PBS).



[2][11][12][13][14] However, its solubility can vary significantly between different suppliers and batches. It is generally insoluble in ethanol.[14][15]

Q3: Why are there discrepancies in the reported solubility values for AICAR phosphate?

A3: The observed variations in solubility data from different suppliers can be attributed to several factors, including the specific salt form of the compound, its degree of hydration, and the purity of the batch.[11] For instance, the presence of moisture in DMSO can significantly reduce the solubility of **AICAR phosphate**.[14][15] Always refer to the batch-specific data provided on the Certificate of Analysis.

Troubleshooting Guide Issue 1: AICAR phosphate is not dissolving completely in water.

- Possible Cause 1: Concentration exceeds solubility limit.
 - Solution: Refer to the quantitative data table below for typical solubility ranges. Do not attempt to prepare a stock solution at a concentration higher than recommended.
- Possible Cause 2: Insufficient agitation.
 - Solution: Vortex the solution for several minutes. If particles still remain, proceed to the next step.
- Possible Cause 3: Dissolution requires energy input.
 - Solution: Gentle warming of the solution to 37°C can aid dissolution.[2][3] Additionally,
 sonication is often recommended to ensure complete dissolution.[11][12]

Issue 2: Precipitation is observed in the AICAR phosphate stock solution upon storage.

- Possible Cause 1: Improper storage conditions.
 - Solution: Aqueous stock solutions are not recommended for long-term storage and should ideally be prepared fresh.[13] If short-term storage is necessary, store at -20°C and protect



from light. For longer-term storage, aliquoting the stock solution to avoid multiple freezethaw cycles is crucial.[2]

- Possible Cause 2: Solution supersaturation.
 - Solution: If the solution was prepared at an elevated temperature, it might have become supersaturated and precipitated upon cooling. If precipitation is observed, gently warm the vial at 37°C until the AICAR phosphate goes back into solution, agitating as needed.[2][3]

Issue 3: Inconsistent experimental results using AICAR phosphate.

- Possible Cause 1: Degradation of the compound.
 - Solution: Ensure that the powdered compound and stock solutions are stored correctly.
 The powder should be stored at -20°C, protected from moisture.[11] Stock solutions in
 DMSO or water should be stored at -20°C or -80°C for extended stability.[11][14] Always use freshly prepared solutions for critical experiments.
- Possible Cause 2: AMPK-independent effects.
 - Solution: Be aware that at higher concentrations, AICAR can have off-target, AMPK-independent effects.[1][16] It is advisable to perform dose-response experiments to determine the optimal concentration for AMPK activation in your specific cell type or model system.

Data Presentation

Table 1: Solubility of AICAR Phosphate in Various Solvents



Solvent	Reported Solubility Range (mg/mL)	Notes
Water	20 - 100	Sonication and/or gentle heating may be required.[2] [11][12][14]
DMSO	12.9 - 250	Use of fresh, anhydrous DMSO is critical as moisture can reduce solubility.[2][3][11] [12][13][14][17]
PBS (pH 7.2)	~2.5	Lower solubility compared to pure water.[13]
Ethanol	Insoluble	[14][15]

Note: The solubility values are compiled from various sources and may vary depending on the specific product and batch. Always consult the manufacturer's Certificate of Analysis for the most accurate information.

Experimental Protocols

Protocol 1: Preparation of an Aqueous AICAR Phosphate Stock Solution

- Weighing: Accurately weigh the desired amount of AICAR phosphate powder in a sterile conical tube.
- Solvent Addition: Add the appropriate volume of sterile, purified water to achieve the desired concentration (e.g., for a 50 mg/mL stock, add 1 mL of water to 50 mg of AICAR phosphate).
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes.
 - If the powder is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.



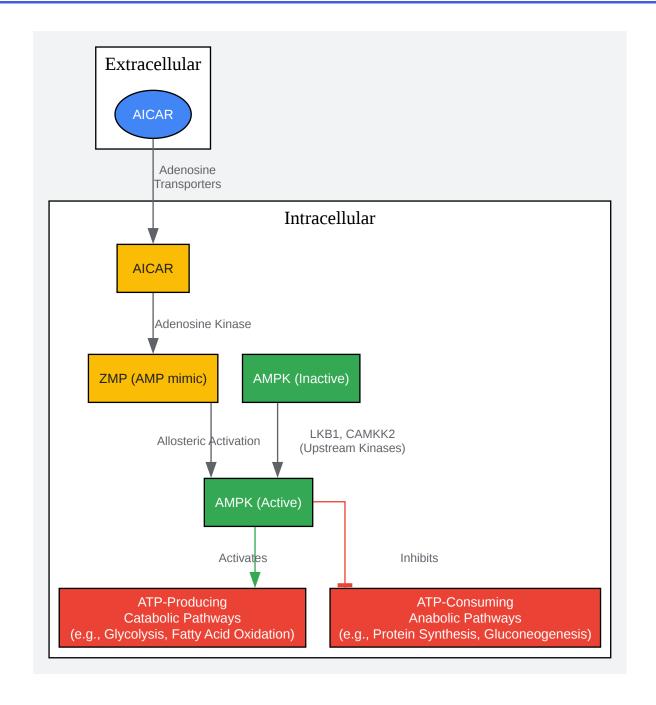
- If necessary, warm the solution to 37°C in a water bath with intermittent vortexing until the solution is clear.[2][3]
- Sterilization: If for use in cell culture, sterilize the solution by passing it through a 0.22 μm syringe filter.
- Storage: For immediate use, keep the solution on ice. For short-term storage, aliquot into sterile microcentrifuge tubes and store at -20°C. For longer-term storage, store at -80°C.
 Avoid repeated freeze-thaw cycles.[2]

Protocol 2: Preparation of an AICAR Phosphate Stock Solution in DMSO

- Weighing: In a sterile environment, weigh the desired amount of **AICAR phosphate** powder.
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO. Hygroscopic (wet)
 DMSO will significantly decrease solubility.[12][14][15]
- Dissolution:
 - Vortex thoroughly.
 - Sonication can be used to aid dissolution if needed.[11][12]
- Storage: Aliquot the stock solution into amber or light-protected tubes and store at -20°C or -80°C for long-term stability.[11][14]

Visualizations

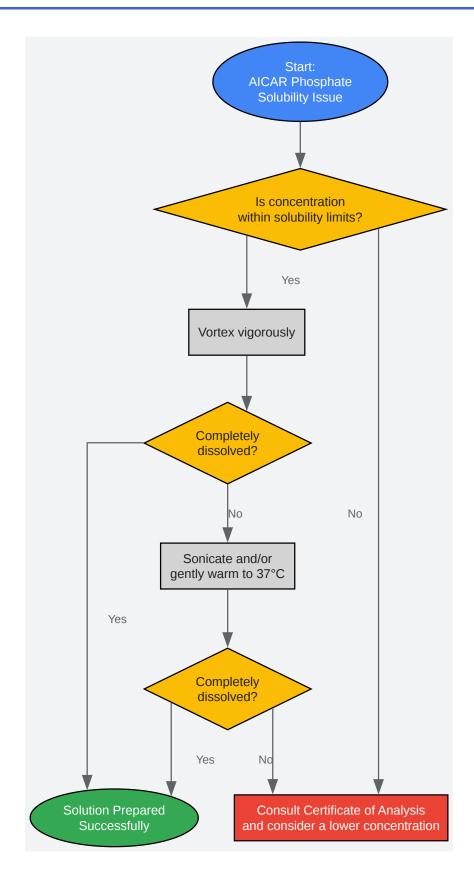




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Caption: AICAR activation of the AMPK signaling pathway.





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